

Technical Monograph: 2-(1-Hydroxycyclobutyl)acetonitrile

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Compound of Interest

Compound Name: 2-(1-Hydroxycyclobutyl)acetonitrile

CAS No.: 1289648-06-1

Cat. No.: B2988798

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CAS Registry Number: 1289648-06-1 Document Type: Technical Handling & Safety Guide
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*CRITICAL DISAMBIGUATION NOTE: While often appearing in proximity to search results for kinase inhibitors like Entrectinib (CAS 1108743-60-7), CAS 1289648-06-1 specifically refers to the building block **2-(1-Hydroxycyclobutyl)acetonitrile**.^[1] This guide addresses the specific handling, reactivity, and safety of this nitrile intermediate, widely used in the synthesis of conformationally restricted spirocyclic amines and bioisosteres.*

Part 1: Chemical Identity & Strategic Utility[1][2]

The "Why": Strategic Role in Drug Design

In modern medicinal chemistry, this compound is not merely a solvent or generic reagent; it is a strategic pharmacophore building block.

- **Bioisosterism:** The cyclobutyl ring serves as a metabolic "blocker" and a lipophilic spacer. It is often used to replace gem-dimethyl groups to alter the metabolic stability (t_{1/2}) and reduce the lipophilicity (LogD) of a drug candidate without changing the bond vectors significantly.[\[1\]](#)
- **Synthetic Utility:** It is the direct precursor to 1-(2-aminoethyl)cyclobutan-1-ol (via reduction) or spirocyclic lactones (via hydrolysis/cyclization).[\[1\]](#) These motifs are increasingly common in JAK inhibitors and next-generation kinase inhibitors.[\[1\]](#)

Physiochemical Profile

Property	Value	Technical Implication
Chemical Name	2-(1-Hydroxycyclobutyl)acetonitrile	IUPAC / Systematic
Molecular Formula	C ₆ H ₉ NO	Low Molecular Weight Fragment
Molecular Weight	111.14 g/mol	Fragment-based Drug Discovery (FBDD) compatible
Physical State	Liquid (typically) or Low-Melting Solid	Handling requires liquid transfer protocols
Boiling Point	~240°C (Predicted)	High boiler; difficult to remove by rotary evaporation
Solubility	DMSO, Methanol, DCM	Lipophilic organic solubility
pKa	~13 (Alcohol), ~25 (Alpha-proton)	Alcohol is the primary acidic site

Part 2: Hazard Identification & Toxicology (GHS)[\[1\]](#)

As a Senior Scientist, one must treat functionalized nitriles as potential cyanide donors until proven otherwise, particularly under metabolic or extreme chemical stress.

GHS Classification (derived from structural analogs)

- Acute Toxicity (Oral/Dermal/Inhalation): Category 4 (Harmful).^{[1][2]} Nitriles can metabolize to release cyanide ions, though aliphatic nitriles are generally slower releasing than aromatic ones.
- Skin/Eye Irritation: Category 2.^{[1][2][3][4]} The hydroxyl group combined with the nitrile suggests mucous membrane irritation.
- Specific Target Organ Toxicity (STOT): Potential CNS depression (characteristic of organic nitriles).^[1]

The "Hidden" Hazard: Dehydration

Mechanism: Under basic conditions or high heat,

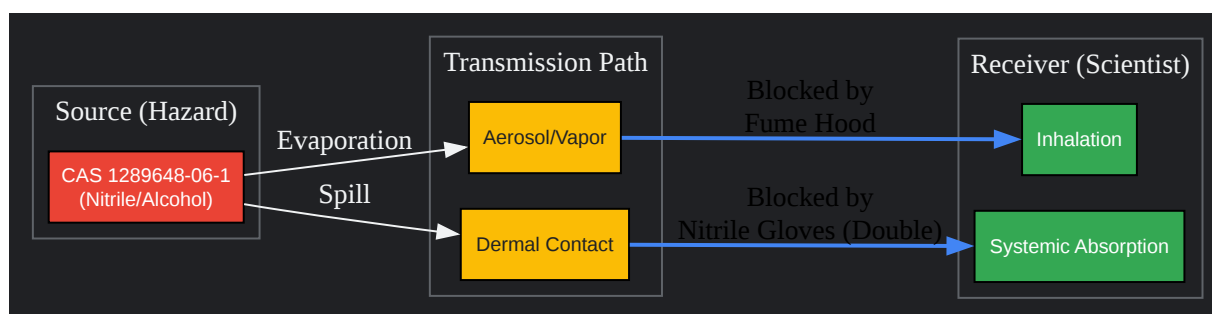
-hydroxy nitriles can undergo dehydration to form

-unsaturated nitriles (Michael Acceptors).^[1] Risk: Michael acceptors are potent alkylators of DNA and proteins (glutathione depletion). Control: Maintain storage temperature <25°C and avoid strong bases during non-reaction storage.

Part 3: Engineering Controls & Personal Protective Equipment (PPE)^[1]

The Barrier Logic

We do not rely on "carefulness"; we rely on engineered barriers.



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Caption: Hierarchy of exposure pathways.[1] Blue lines indicate engineered control intervention points.

Specific PPE Requirements[7][10]

- Respiratory: Work must be performed in a certified chemical fume hood.[1] If working with >10g outside a hood, a half-face respirator with organic vapor/acid gas cartridges (OV/AG) is mandatory.[1]
- Dermal: Double-gloving is standard.[1]
 - Inner: Nitrile (4 mil).
 - Outer: Nitrile (Extended cuff) or Neoprene.
 - Rationale: Nitriles can permeate thin latex/nitrile rapidly. The second layer provides the "doffing time" buffer.
- Ocular: Chemical splash goggles. Safety glasses are insufficient for liquid nitriles due to the rapid systemic absorption risk via the tear ducts.

Part 4: Handling & Experimental Protocols

Stability & Storage[1]

- Hygroscopicity: The hydroxyl group makes this compound hygroscopic.
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2-8°C.
- Incompatibility: Oxidizing agents, Strong Acids (hydrolysis risk), Strong Bases (dehydration risk).[1]

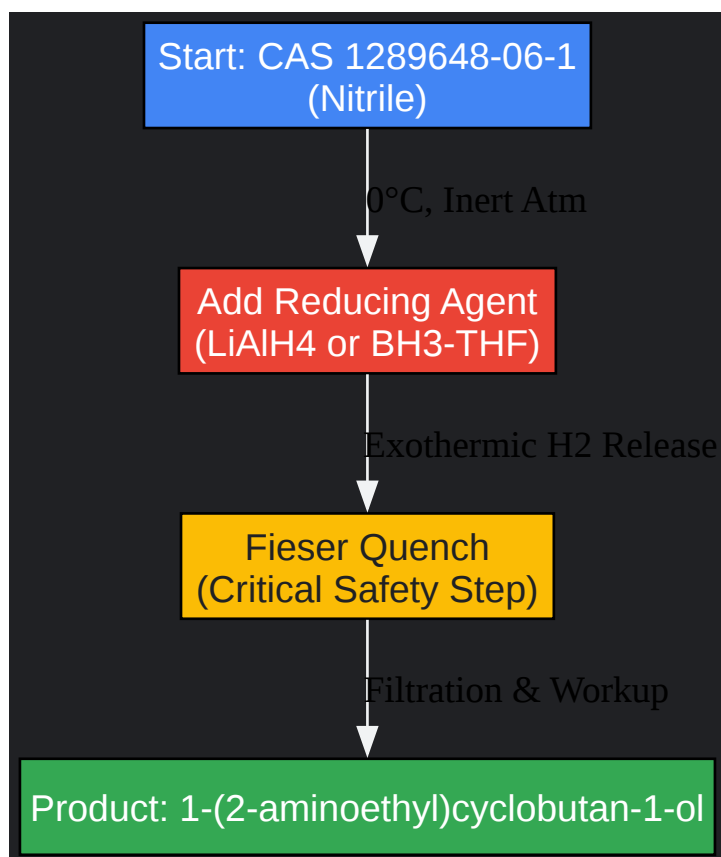
Protocol: Safe Solubilization & Transfer

Standard Operating Procedure (SOP) for preparing a 100 mM Stock Solution.

- Equilibration: Allow the vial to reach room temperature before opening to prevent water condensation (which ruins stoichiometry in water-sensitive downstream reactions like LAH reductions).
- Solvent Choice: Anhydrous THF or DMSO are preferred. Avoid protic solvents if using for nucleophilic substitution immediately after.
- Weighing:
 - Small Scale (<100 mg): Weigh inside a fume hood using an analytical balance with a draft shield.
 - Large Scale (>1g): Use a powder containment hood or liquid transfer via syringe if the compound is molten/liquid.
- Decontamination: Wipe all threads of the vial with a Kimwipe soaked in acetone, then dispose of the wipe in solid hazardous waste (do not leave on bench).

Reaction Workflow: Nitrile Reduction (Example)

The most common use of CAS 1289648-06-1 is reduction to the amine.[\[1\]](#)



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Caption: Standard reduction workflow. The "Quench" step is the highest safety risk due to hydrogen evolution.

Part 5: Emergency Response

Spill Response

- Evacuate: Clear the immediate area.
- PPE Up: Don full PPE (including respirator if outside hood).
- Contain: Use Chemizorb or vermiculite.^[1] Do not use paper towels (increases surface area for evaporation).
- Deactivate: Treat the spill area with weak bleach solution (oxidizes traces of cyanide/nitrile) only if safe and ventilation is adequate.

First Aid (Nitrile Specific)[1]

- Inhalation: Move to fresh air immediately. Oxygen if breathing is labored.[5]
- Skin: Wash with soap and water for 15 minutes. Do not scrub (abrasion increases absorption).
- Cyanide Antidote: If signs of cyanide poisoning appear (confusion, gasping, cherry-red skin), medical personnel should administer a cyanide antidote kit (Hydroxocobalamin) immediately. [1]

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